

Personal protective equipment for handling Triisopropylsilyl trifluoromethanesulfonate

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Compound of Interest

Compound Name: *Triisopropylsilyl trifluoromethanesulfonate*

Cat. No.: *B042459*

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Essential Safety and Handling Guide for Triisopropylsilyl Trifluoromethanesulfonate

For researchers, scientists, and drug development professionals, the safe handling of reactive chemicals is paramount. This guide provides essential, immediate safety and logistical information for **Triisopropylsilyl trifluoromethanesulfonate** (TIPSOTf), a highly reactive silylating agent. Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

Chemical Identifier and Physical Properties

Property	Value
Chemical Name	Triisopropylsilyl trifluoromethanesulfonate
Synonyms	TIPS triflate, Trifluoromethanesulfonic acid triisopropylsilyl ester
CAS Number	80522-42-5
Molecular Formula	C ₁₀ H ₂₁ F ₃ O ₃ SSi
Molecular Weight	306.42 g/mol
Appearance	Colorless to light brown clear liquid[1]
Density	1.14 g/mL at 25 °C[2][3]
Boiling Point	45-46 °C at 0.03 mmHg[2]
Flash Point	103 °C (217.4 °F) - closed cup[2]

Hazard Identification and Classification

Triisopropylsilyl trifluoromethanesulfonate is classified as a corrosive liquid that causes severe skin burns and eye damage.[4][5][6][7] It is also moisture-sensitive and can react violently with water.[6][8]

Hazard Class	Category
Skin Corrosion/Irritation	1B/1C[2][7]
Serious Eye Damage/Eye Irritation	1[5][7]

Signal Word: Danger[1][2][4][5]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1][2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Triisopropylsilyl trifluoromethanesulfonate**. The following table outlines the minimum required PPE.

Body Part	Required PPE	Specifications
Eyes/Face	Safety goggles and face shield	Chemical splash goggles are essential.[9] A face shield provides an additional layer of protection.[4][10]
Skin	Impervious gloves and protective clothing	Butyl rubber or other chemically resistant gloves are recommended.[9] A lab coat, apron, or chemical-resistant suit should be worn.[4][5]
Respiratory	Respirator	A half or full-facepiece respirator is necessary when vapors or aerosols may be generated.[3][4] Use respirators approved under appropriate government standards.[4]
Feet	Chemical-resistant boots	Steel-toed boots may be required depending on the scale of work.[4]

Operational Plan: Handling and Storage

Handling Protocol:

- Ventilation: Always handle **Triisopropylsilyl trifluoromethanesulfonate** in a well-ventilated area, preferably within a chemical fume hood.[1][4][6]
- Inert Atmosphere: Due to its moisture sensitivity, handle and store this compound under an inert atmosphere, such as nitrogen or argon.[6][8]

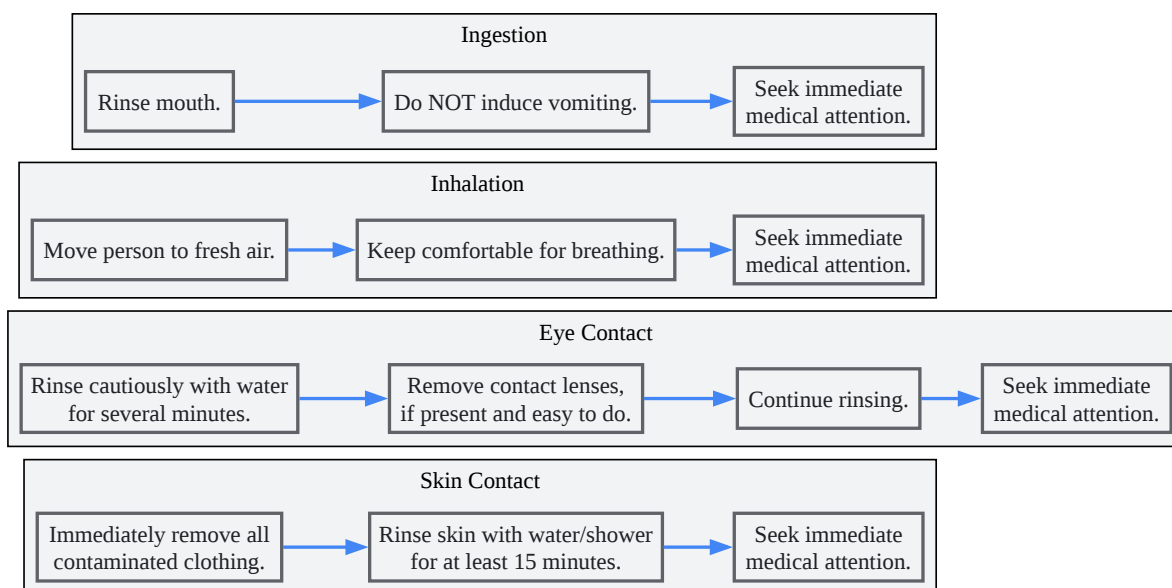
- Dispensing: Use a closed system for transfers whenever possible to minimize exposure.[\[4\]](#)
[\[5\]](#)
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing.
[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Hygiene: Wash hands and face thoroughly after handling.[\[3\]](#)[\[4\]](#)[\[5\]](#) Contaminated clothing should be removed immediately and washed before reuse.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Storage Protocol:

- Container: Keep the container tightly closed.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Location: Store in a cool, dark, and dry place.[\[4\]](#)[\[5\]](#) The storage area should be a designated corrosives area and be locked up.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)

Emergency and Disposal Plans

Emergency Procedures: Exposure



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Caption: Emergency procedures for exposure to **Triisopropylsilyl trifluoromethanesulfonate**.

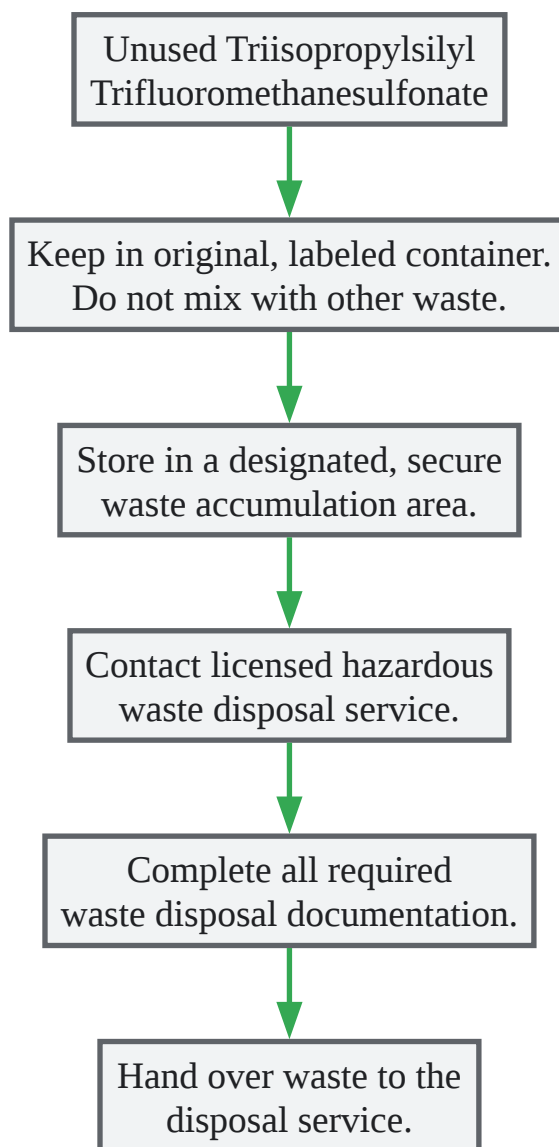
In case of any exposure, immediately call a poison center or doctor.[4][5][6] First-aiders should wear appropriate personal protective equipment, including rubber gloves and air-tight goggles. [4]

Disposal Plan

Chemical waste must be disposed of in accordance with local, regional, and national regulations.[3][4][5]

- Container: Leave the chemical in its original container. Do not mix with other waste.[3]
- Labeling: Ensure the container is clearly labeled with the contents.

- Collection: Arrange for collection by a licensed hazardous waste disposal company.



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Caption: Workflow for the proper disposal of **Triisopropylsilyl trifluoromethanesulfonate**.

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